

An In-Depth Technical Guide to 5-Bromo-2-(2-propoxyethoxy)aniline

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 5-Bromo-2-(2-propoxyethoxy)aniline

CAS No.: 946743-34-6

Cat. No.: B3172907

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-2-(2-propoxyethoxy)aniline**, a substituted aniline derivative with potential applications in medicinal chemistry and materials science. As a Senior Application Scientist, this document synthesizes key data points, safety protocols, and plausible scientific applications to support your research and development endeavors.

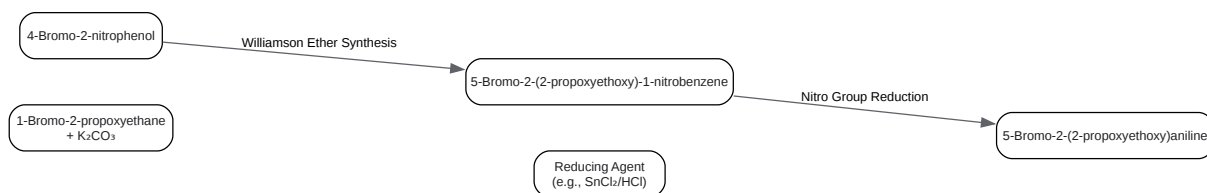
Chemical Identity and Molecular Structure

5-Bromo-2-(2-propoxyethoxy)aniline is an aromatic amine containing a bromo substituent and an ether linkage. Due to the limited availability of experimental data in public databases for this specific molecule, some of the following information is based on computational predictions and data from closely related analogues.

Table 1: Chemical Identifiers

| Identifier | Value | Source |
|-------------------|---|--------------|
| IUPAC Name | 5-Bromo-2-(2-propoxyethoxy)aniline | N/A |
| CAS Number | 946743-34-6 | [1] |
| Molecular Formula | C ₁₁ H ₁₆ BrNO ₂ | [1] |
| SMILES String | CCCOCCOc1ccc(Br)cc1N | (Calculated) |
| InChIKey | (Calculated) | (Calculated) |

The structural formula of **5-Bromo-2-(2-propoxyethoxy)aniline** is presented below. The molecule features a central benzene ring substituted with a bromine atom, an amino group, and a 2-propoxyethoxy group. This combination of functional groups makes it a versatile building block in organic synthesis.



[Click to download full resolution via product page](#)

Caption: Proposed Synthetic Workflow for **5-Bromo-2-(2-propoxyethoxy)aniline**

Applications in Research and Drug Development

Substituted anilines are a prevalent structural motif in many pharmaceuticals and agrochemicals. The presence of a bromine atom and a flexible ether chain in **5-Bromo-2-(2-propoxyethoxy)aniline** suggests several potential applications:

- **Scaffold for Medicinal Chemistry:** The amino group can be readily functionalized to introduce a wide range of substituents, allowing for the exploration of structure-activity relationships (SAR) in drug discovery programs. The bromo substituent provides a handle for further synthetic modifications, such as cross-coupling reactions (e.g., Suzuki, Heck, or Buchwald-Hartwig couplings) to introduce additional molecular complexity.
- **Intermediate for Biologically Active Molecules:** Bromoaniline derivatives are known to be precursors for compounds with a variety of biological activities, including kinase inhibitors, GPCR modulators, and antimicrobial agents.
- **Materials Science:** The aromatic nature and potential for hydrogen bonding make this compound a candidate for the synthesis of novel organic materials with specific electronic or optical properties.

Analytical Characterization

While experimental spectral data for **5-Bromo-2-(2-propoxyethoxy)aniline** is scarce, the expected analytical features can be predicted based on its structure.

Table 4: Predicted Analytical Features

| Technique | Expected Features |
|------------------------|--|
| ^1H NMR | Aromatic protons on the benzene ring are expected to appear as multiplets in the downfield region (typically 6.5-7.5 ppm). The protons of the propoxyethoxy chain will be observed in the upfield region, with characteristic chemical shifts for the methylene groups adjacent to the oxygen atoms. The protons of the amino group will likely appear as a broad singlet. |
| ^{13}C NMR | The spectrum will show distinct signals for the aromatic carbons, with the carbon attached to the bromine atom being significantly influenced by its electronegativity. The carbons of the propoxyethoxy side chain will have characteristic shifts in the aliphatic region. |
| Mass Spectrometry (MS) | In positive-ion mode ESI-MS, the protonated molecule $[\text{M}+\text{H}]^+$ would be expected. The isotopic pattern of bromine (^{79}Br and ^{81}Br in an approximate 1:1 ratio) would result in a characteristic M and M+2 isotopic cluster for the molecular ion and any bromine-containing fragments. |

Conclusion

5-Bromo-2-(2-propoxyethoxy)aniline is a chemical entity with considerable potential as a building block in synthetic and medicinal chemistry. While comprehensive experimental data is currently limited, this guide provides a foundational understanding of its properties, safe handling, and potential applications based on established chemical principles and data from analogous compounds. Further research into the synthesis and biological evaluation of derivatives of this compound is warranted to fully explore its utility in drug discovery and materials science.

References

- PubChem. 5-Bromo-2-nitroaniline. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 5-BROMO-2-(2-PROPOXYETHOXY)ANILINE | 946743-34-6 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 5-Bromo-2-(2-propoxyethoxy)aniline]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3172907/docs#an-in-depth-technical-guide-to-5-bromo-2-2-propoxyethoxy-aniline>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)